

An In-depth Technical Guide to 3-Ethynylpyridine: Chemical Properties and Structure

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Compound of Interest

Compound Name: 3-Ethynylpyridine

Cat. No.: B057287

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Abstract

3-Ethynylpyridine is a versatile heterocyclic building block of significant interest in medicinal chemistry, materials science, and organic synthesis. Its unique structure, featuring a pyridine ring coupled with a reactive ethynyl group, allows for a wide range of chemical transformations. This document provides a comprehensive overview of the chemical properties, structural details, and key synthetic methodologies for **3-ethynylpyridine**, presented as a technical guide for researchers and professionals in drug development. All quantitative data is summarized in structured tables, and a detailed experimental protocol for a common synthetic route is provided. Additionally, visualizations of the chemical structure and a representative synthetic workflow are included to facilitate understanding.

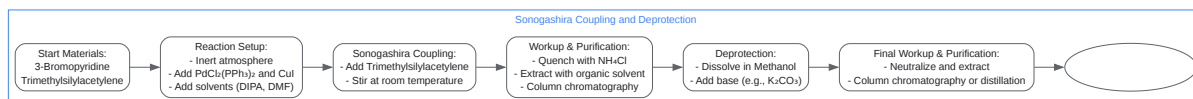
Chemical Structure and Identification

3-Ethynylpyridine is an organic compound characterized by a pyridine ring substituted with an ethynyl group at the 3-position. The presence of the nitrogen atom in the aromatic ring and the carbon-carbon triple bond confers unique reactivity to the molecule.

Table 1: Compound Identification

Identifier	Value
IUPAC Name	3-ethynylpyridine[1]
CAS Number	2510-23-8[1][2][3]
Molecular Formula	C ₇ H ₅ N[1][2][3]
SMILES	C#CC1=CN=CC=C1[1][3]
InChI Key	CLRPXACRDTXENY-UHFFFAOYSA-N[1][3]

Diagram 1: Chemical Structure of **3-Ethynylpyridine**



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